

## PI-3065 (PI003) Technical Support Center

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### Compound of Interest

Compound Name: PI003

Cat. No.: B1193371

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with PI-3065 (**PI003**), a selective p110 $\delta$  inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving PI-3065 for in vitro experiments?

A1: The recommended solvent for dissolving PI-3065 for in vitro use is dimethyl sulfoxide (DMSO).<sup>[1][2][3]</sup> PI-3065 is readily soluble in DMSO, with reported solubility values ranging from 25 mg/mL to 100 mg/mL.<sup>[1][2][3]</sup> It is important to use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.<sup>[4][5]</sup>

Q2: I am observing precipitation when I dilute my PI-3065 DMSO stock solution into my aqueous cell culture medium. What should I do?

A2: This is a common issue when working with compounds that are highly soluble in DMSO but poorly soluble in aqueous solutions. Here are some steps to troubleshoot this problem:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is low enough to be tolerated by your cells (typically  $\leq 0.5\%$ ), while still keeping the compound in solution.<sup>[6]</sup>
- **Direct Dilution:** Instead of diluting the DMSO stock in a large volume of water or buffer first, try adding the small volume of DMSO stock directly into the final volume of cell culture medium with gentle mixing.<sup>[6]</sup>

- **Serial Dilutions in DMSO:** If you are performing dose-response experiments, it is critical to make serial dilutions of your compound in DMSO before the final dilution into the cell culture medium.[\[6\]](#)
- **Warm the Medium:** Gently warming the cell culture medium to 37°C before adding the DMSO stock can sometimes help improve solubility.

Q3: What is the solubility of PI-3065 in water or ethanol?

A3: PI-3065 is reported to be insoluble in water and ethanol.[\[1\]](#) Therefore, these solvents are not recommended for preparing stock solutions.

Q4: How should I prepare PI-3065 for in vivo animal studies?

A4: Preparing PI-3065 for in vivo administration requires specific formulations to create a stable solution or suspension. Here are a couple of suggested protocols:

- **For Oral Gavage (Suspension):** A homogenous suspension can be made using CMC-Na (sodium carboxymethyl cellulose). For example, to achieve a 5 mg/mL concentration, 5 mg of PI-3065 can be added to 1 mL of CMC-Na solution and mixed evenly.[\[1\]](#)
- **For Oral Gavage (Solution):** A clear solution can be prepared by first dissolving PI-3065 in DMSO to make a stock solution, and then using a combination of solvents. One protocol suggests a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[4\]](#) Another option is 10% DMSO and 90% Corn Oil.[\[4\]](#)[\[7\]](#) For these multi-solvent systems, it is crucial to add and mix each solvent sequentially.[\[4\]](#)

Q5: How should I store my PI-3065 stock solution?

A5: Once reconstituted in DMSO, it is recommended to aliquot the stock solution into tightly sealed vials and store them at -20°C or -80°C.[\[8\]](#)[\[9\]](#) Stock solutions in DMSO are reported to be stable for up to 3 months at -20°C[\[8\]](#) or for up to 2 years at -80°C.[\[4\]](#)[\[7\]](#) Avoid repeated freeze-thaw cycles to prevent degradation of the compound.[\[4\]](#)

## Quantitative Solubility Data

Solvent	Temperature	Solubility (mg/mL)	Molar Equivalent (mM)	Source
DMSO	25°C	100 mg/mL	197.37 mM	[1]
DMSO	Not Specified	50 mg/mL	98.68 mM	[3][5]
DMSO	Not Specified	25 mg/mL	49.34 mM	[2]
DMSO	Not Specified	Soluble to 20 mM	10.13 mg/mL	[10]
Water	25°C	Insoluble	Insoluble	[1]
Water	Not Specified	< 0.1 mg/mL	Insoluble	[2]
Ethanol	25°C	Insoluble	Insoluble	[1]

Molecular Weight of PI-3065: 506.64 g/mol [1][11]

## Experimental Protocol: Preparation of a 10 mM PI-3065 Stock Solution in DMSO

Materials:

- PI-3065 powder (crystalline solid)[3]
- Anhydrous or fresh, high-quality Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

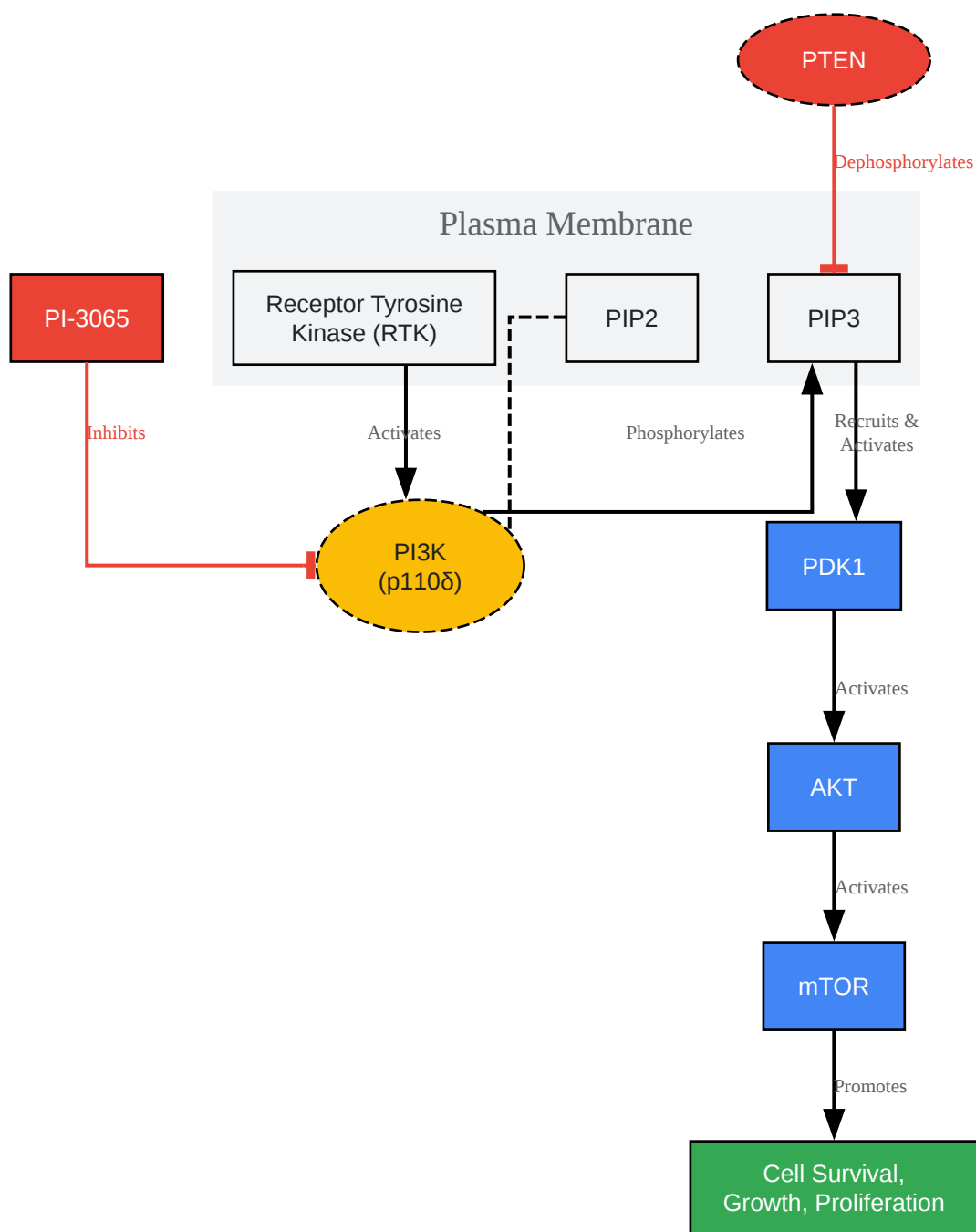
- Pre-warm PI-3065: Allow the vial of PI-3065 powder to equilibrate to room temperature for at least 1 hour before opening to minimize condensation.[9]
- Calculate Required DMSO Volume:

- The molecular weight of PI-3065 is 506.64 g/mol .[\[1\]](#)[\[11\]](#)
- To prepare a 10 mM stock solution from 1 mg of PI-3065:
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
  - $\text{Volume (L)} = 0.001 \text{ g} / (0.01 \text{ mol/L} * 506.64 \text{ g/mol}) = 0.00019738 \text{ L}$
  - $\text{Volume (}\mu\text{L)} = 197.38 \mu\text{L}$
- Dissolution:
  - Carefully weigh the desired amount of PI-3065 powder and place it in a sterile vial.
  - Add the calculated volume of fresh DMSO to the vial.
  - Vortex or gently warm the solution (e.g., in a 37°C water bath) to aid dissolution. Some sources suggest that sonication may be necessary to fully dissolve the compound.[\[2\]](#)
- Aliquot and Storage:
  - Once the PI-3065 is completely dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
  - Store the aliquots at -20°C or -80°C for long-term storage.[\[8\]](#)[\[9\]](#)

## Visualizations

### Signaling Pathway

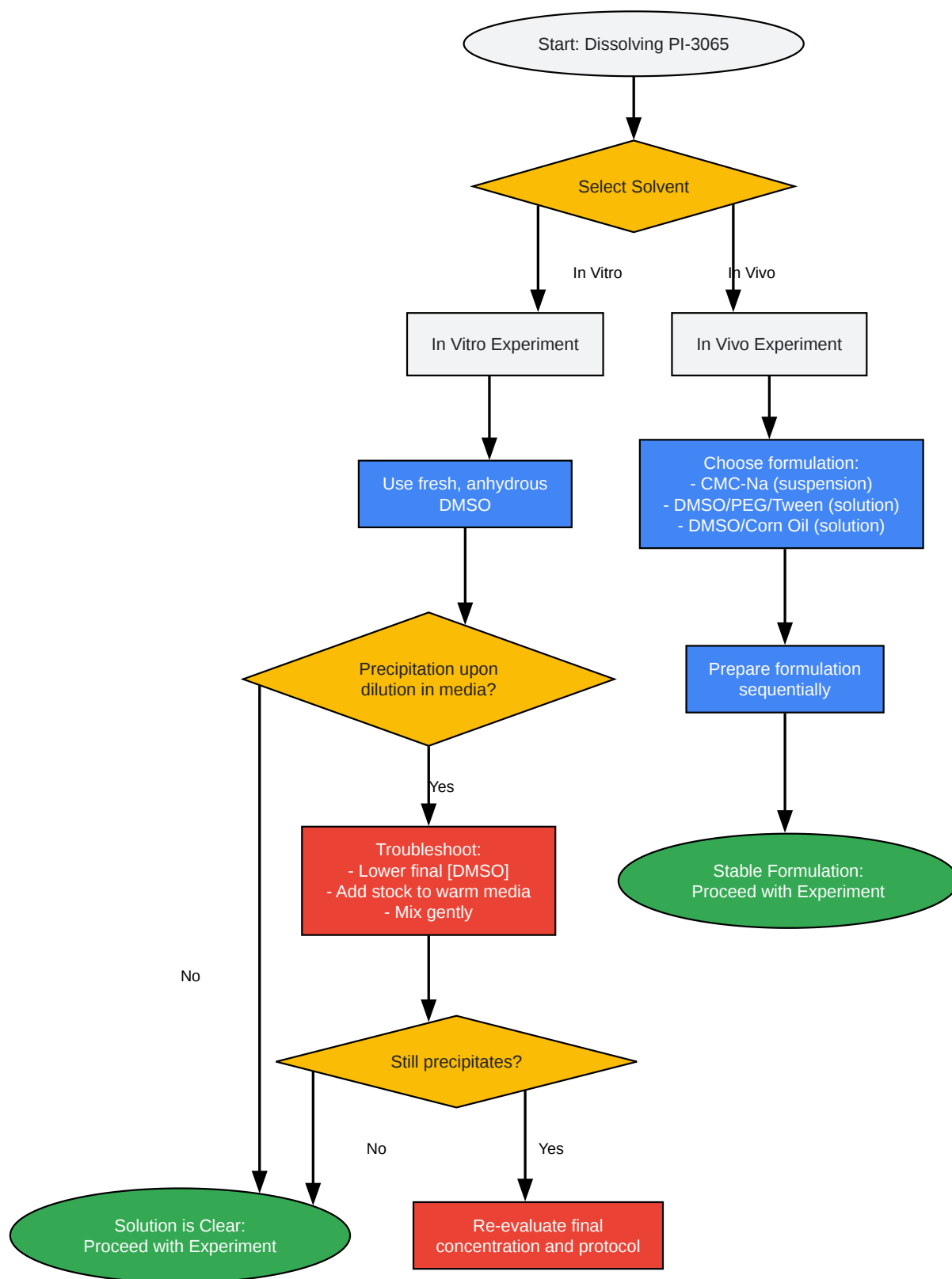
PI-3065 is a selective inhibitor of the p110 $\delta$  isoform of Phosphoinositide 3-kinase (PI3K).[\[1\]](#)[\[3\]](#)  
[\[8\]](#)[\[11\]](#)[\[12\]](#) The PI3K/AKT/mTOR pathway is a crucial intracellular signaling pathway that regulates cell cycle, proliferation, and survival.[\[13\]](#)[\[14\]](#)



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Caption: The PI3K/AKT/mTOR signaling pathway inhibited by PI-3065.

## Troubleshooting Workflow



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Caption: Troubleshooting workflow for PI-3065 solubility issues.

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